

# Synthesis of 1-(4-Butoxyphenyl)ethanone: An Application Note

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## Compound of Interest

Compound Name: 1-(4-Butoxyphenyl)ethanone

CAS No.: 5736-89-0

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## Introduction

**1-(4-Butoxyphenyl)ethanone**, also known as 4-butoxyacetophenone, is a key intermediate in the synthesis of various organic compounds, finding applications in the pharmaceutical and fragrance industries.[1][2] Its structure, featuring a butoxy group attached to a phenyl ring with an acetyl group, provides a versatile scaffold for further chemical modifications. This document provides a detailed protocol for the synthesis of **1-(4-butoxyphenyl)ethanone**, grounded in established chemical principles and supported by practical insights for researchers, scientists, and professionals in drug development.[3][4]

Two primary synthetic routes are commonly employed for the preparation of this compound: the Williamson ether synthesis followed by a Friedel-Crafts acylation, or a direct Friedel-Crafts acylation of phenoxybutane. This guide will focus on the arguably more controlled and widely applicable two-step approach, beginning with the synthesis of the butyl phenyl ether intermediate.

## Strategic Overview: A Two-Step Approach

The synthesis is strategically divided into two distinct and mechanistically different stages. This modular approach allows for the purification of the intermediate, butyl phenyl ether, ensuring a cleaner final product and often a higher overall yield.

- **Williamson Ether Synthesis:** This classic SN2 reaction forms the core of the first step, where the phenoxide ion acts as a nucleophile to displace a halide from an alkyl halide, forming the ether linkage.<sup>[5][6]</sup> This method is highly reliable for generating both symmetrical and asymmetrical ethers.<sup>[7]</sup>
- **Friedel-Crafts Acylation:** The second step introduces the acetyl group onto the aromatic ring of the butyl phenyl ether. This electrophilic aromatic substitution reaction utilizes a Lewis acid catalyst to generate a potent acylium ion electrophile that is then attacked by the electron-rich aromatic ring.<sup>[8][9]</sup>

## Mechanistic Insights

A thorough understanding of the underlying reaction mechanisms is paramount for troubleshooting and optimizing the synthesis.

### Williamson Ether Synthesis: The SN2 Pathway

The reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism.<sup>[6]</sup> Initially, a strong base is used to deprotonate phenol, forming the more nucleophilic phenoxide ion. This ion then attacks the primary alkyl halide (1-bromobutane) in a single, concerted step, leading to the formation of the ether and a salt byproduct.<sup>[6][10]</sup> The choice of a primary alkyl halide is crucial to favor the SN2 pathway and minimize competing elimination reactions.<sup>[6]</sup>

### Friedel-Crafts Acylation: Electrophilic Aromatic Substitution

In this reaction, a Lewis acid, typically aluminum chloride (AlCl<sub>3</sub>), coordinates with the acetylating agent (acetyl chloride), generating a highly electrophilic acylium ion.<sup>[9][11]</sup> The electron-donating butoxy group on the phenyl ether activates the aromatic ring, making it more susceptible to electrophilic attack. The butoxy group is an ortho, para-director, meaning the incoming electrophile will preferentially add to the positions ortho or para to it. Due to steric hindrance from the butoxy group, the para-substituted product, **1-(4-butoxyphenyl)ethanone**, is the major product.<sup>[12]</sup>

## Experimental Protocol

Safety First: This protocol involves the use of hazardous chemicals.<sup>[13][14][15][16]</sup> Acetyl chloride is highly flammable, corrosive, and reacts violently with water.<sup>[13][14][15][17]</sup> Aluminum chloride is also corrosive and reacts with moisture. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.<sup>[13][15]</sup>

### Part 1: Synthesis of Butyl Phenyl Ether (Williamson Ether Synthesis)

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Amount	Moles	Equivalents
Phenol	94.11	9.41 g	0.10	1.0
Sodium Hydroxide	40.00	4.40 g	0.11	1.1
1-Bromobutane	137.02	15.07 g (11.8 mL)	0.11	1.1
Ethanol	46.07	100 mL	-	-
Diethyl Ether	74.12	As needed	-	-
Saturated NaCl (aq)	-	As needed	-	-
Anhydrous MgSO <sub>4</sub>	120.37	As needed	-	-

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve phenol (9.41 g, 0.10 mol) in 100 mL of ethanol.

- Carefully add sodium hydroxide (4.40 g, 0.11 mol) to the solution. The mixture will warm up as the sodium phenoxide is formed.
- Once the sodium hydroxide has completely dissolved, add 1-bromobutane (15.07 g, 0.11 mol) to the flask.
- Heat the reaction mixture to reflux and maintain it for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the ethanol using a rotary evaporator.
- To the resulting residue, add 50 mL of water and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with 50 mL of 5% aqueous sodium hydroxide, followed by 50 mL of saturated aqueous sodium chloride (brine).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the diethyl ether by rotary evaporation to yield the crude butyl phenyl ether. The product can be purified further by distillation if necessary.

## Part 2: Synthesis of 1-(4-Butoxyphenyl)ethanone (Friedel-Crafts Acylation)

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Amount	Moles	Equivalents
Butyl Phenyl Ether	150.22	15.02 g	0.10	1.0
Acetyl Chloride	78.50	8.64 g (7.8 mL)	0.11	1.1
Aluminum Chloride	133.34	16.00 g	0.12	1.2
Dichloromethane (DCM)	84.93	150 mL	-	-
Hydrochloric Acid (conc.)	36.46	As needed	-	-
Sodium Bicarbonate (sat. aq.)	84.01	As needed	-	-
Anhydrous MgSO <sub>4</sub>	120.37	As needed	-	-

#### Procedure:

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (16.00 g, 0.12 mol) and 100 mL of dry dichloromethane (DCM) under a nitrogen atmosphere.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add acetyl chloride (8.64 g, 0.11 mol) to the stirred suspension.
- In the dropping funnel, prepare a solution of butyl phenyl ether (15.02 g, 0.10 mol) in 50 mL of dry DCM.
- Add the butyl phenyl ether solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.

- After the addition is complete, allow the reaction to stir at 0 °C for an additional hour, then let it warm to room temperature and stir for another 2-3 hours. Monitor the reaction by TLC.
- Once the reaction is complete, carefully pour the reaction mixture onto a mixture of crushed ice and concentrated hydrochloric acid (50 mL). This should be done slowly and in a fume hood as it is a highly exothermic process that releases HCl gas.
- Transfer the mixture to a separatory funnel and separate the layers.
- Extract the aqueous layer with DCM (2 x 50 mL).
- Combine the organic layers and wash with water, saturated aqueous sodium bicarbonate, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the DCM by rotary evaporation.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water or hexanes) or by column chromatography on silica gel.[18]

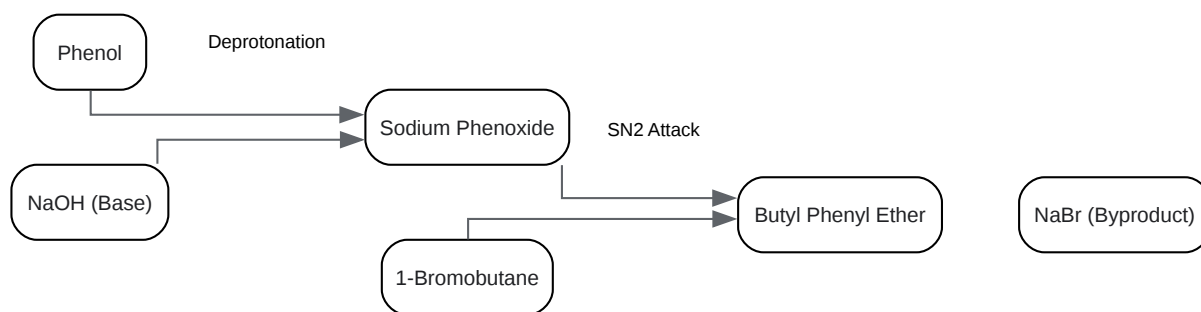
## Characterization

The final product, **1-(4-butoxyphenyl)ethanone**, should be characterized to confirm its identity and purity.[19][20]

- Appearance: White to off-white solid.
- Molecular Formula: C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>[20]
- Molar Mass: 192.25 g/mol [20]
- Analytical Techniques:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): To confirm the structure and connectivity of the molecule.
  - Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the carbonyl (C=O) stretch of the ketone and the C-O stretch of the ether.

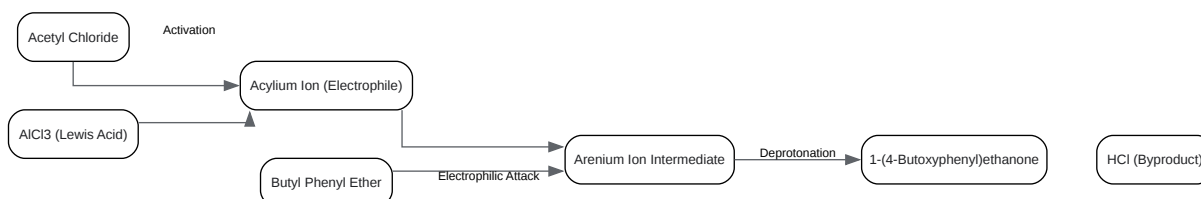
- Mass Spectrometry (MS): To determine the molecular weight of the compound.[3]
- Melting Point: To assess the purity of the final product.

## Workflow Diagrams



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Caption: Williamson Ether Synthesis Workflow



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Caption: Friedel-Crafts Acylation Workflow

## Conclusion

This application note provides a comprehensive and detailed protocol for the synthesis of **1-(4-butoxyphenyl)ethanone**. By following the outlined two-step synthetic strategy and adhering to the safety precautions, researchers can reliably produce this valuable chemical intermediate.

The provided mechanistic insights and characterization guidelines will further aid in achieving a successful synthesis and ensuring the quality of the final product.

## References

- Chem LibreTexts. (n.d.). Williamson Ether Synthesis.
- Chemos GmbH & Co.KG. (n.d.).
- Dermer, O. C. (1934). The Williamson Synthesis of Ethers. *Chemical Reviews*, 14(3), 385–411.
- Santa Cruz Biotechnology. (n.d.).
- International Labour Organization & World Health Organization. (2021). International Chemical Safety Cards (ICSC): ACETYL CHLORIDE. [\[Link\]](#)
- SIELC Technologies. (2018). Ethanone, 1-(4-butoxyphenyl)-. [\[Link\]](#)
- Professor Dave Explains. (2018, August 29). Williamson Ether Synthesis [Video]. YouTube. [\[Link\]](#)
- Wikipedia. (n.d.). Williamson ether synthesis. [\[Link\]](#)
- Utah Tech University. (n.d.). Williamson Ether Synthesis.
- Wikipedia. (n.d.). Friedel–Crafts reaction. [\[Link\]](#)
- PubChemLite. (n.d.). **1-(4-butoxyphenyl)ethanone** (C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>). [\[Link\]](#)
- Google Patents. (n.d.). Process for the preparation of 1-(4-hydroxyphenyl)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 79814, **1-(4-Butoxyphenyl)ethanone**. [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.).
- Khan Academy. (n.d.). Friedel-Crafts acylation [Video]. [\[Link\]](#)
- Organic Chemistry Tutor. (2016, December 28). Friedel Crafts Alkylation and Acylation Reaction Mechanism - Electrophilic Aromatic Substitution [Video]. YouTube. [\[Link\]](#)

- U.S. Environmental Protection Agency. (n.d.). Substance Details: Ethanone, 1-(4-butoxyphenyl)-. [[Link](#)]
- ChemBK. (n.d.). Ethanone, 1-(4-butoxyphenyl)-. [[Link](#)]

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## Sources

1. Ethanone, 1-(4-butoxyphenyl)- | C<sub>12</sub>H<sub>16</sub>O<sub>2</sub> | CID 79814 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. chemscene.com [[chemscene.com](https://chemscene.com)]
3. PubChemLite - 1-(4-butoxyphenyl)ethanone (C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
4. Substance Registry Services | US EPA [[cdxapps.epa.gov](https://cdxapps.epa.gov)]
5. gold-chemistry.org [[gold-chemistry.org](https://gold-chemistry.org)]
6. Williamson ether synthesis - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
7. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [[resolve.cambridge.org](https://resolve.cambridge.org)]
8. Friedel–Crafts reaction - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
9. Friedel–Crafts Acylation [[sigmaaldrich.com](https://sigmaaldrich.com)]
10. m.youtube.com [[m.youtube.com](https://m.youtube.com)]
11. Khan Academy [[khanacademy.org](https://khanacademy.org)]
12. www2.chem.wisc.edu [[www2.chem.wisc.edu](https://www2.chem.wisc.edu)]
13. fishersci.com [[fishersci.com](https://fishersci.com)]
14. chemos.de [[chemos.de](https://chemos.de)]
15. geneseo.edu [[geneseo.edu](https://geneseo.edu)]
16. datasheets.scbt.com [[datasheets.scbt.com](https://datasheets.scbt.com)]
17. ICSC 0210 - ACETYL CHLORIDE [[inchem.org](https://inchem.org)]

- [18. cactus.utahtech.edu](https://cactus.utahtech.edu) [[cactus.utahtech.edu](https://cactus.utahtech.edu)]
- [19. Ethanone, 1-\(4-butoxyphenyl\)- | SIELC Technologies](https://sielc.com) [[sielc.com](https://sielc.com)]
- [20. chembk.com](https://chembk.com) [[chembk.com](https://chembk.com)]
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